

Application Notes and Protocols for Studying 12/15-Lipoxygenase Activity Using ML351

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML351

Cat. No.: B1676651

[Get Quote](#)

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **ML351**, a potent and selective inhibitor, to study the activity of 12/15-Lipoxygenase (12/15-LOX).

Introduction to ML351

ML351 is a cell-permeable, non-toxic naphthyl-oxazole compound that acts as a highly potent and selective inhibitor of 12/15-lipoxygenase. It is a valuable tool for investigating the role of 12/15-LOX in various physiological and pathological processes, including inflammation, neurodegeneration, and metabolic diseases.[1][2] **ML351** exhibits a mixed-type, reversible, and non-reductive inhibition mechanism.[3]

Chemical Properties:

Property	Value	Reference
Synonym(s)	5-(Methylamino)-2-(naphthalen-1-yl)oxazole-4-carbonitrile, 12/15-LOX Inhibitor, 15-Lipoxygenase-1 Inhibitor	
Molecular Formula	C ₁₅ H ₁₁ N ₃ O	[4]
Molecular Weight	249.27 g/mol	[4]
CAS Number	847163-28-4	[4]
Appearance	Yellow powder	[4]
Solubility	DMSO: 100 mg/mL	[4]
Storage	Store at 2-8°C, protect from light. Stock solutions are stable for up to 3 months at -20°C.	[4][5]

Quantitative Data: Potency and Selectivity of ML351

ML351 demonstrates nanomolar potency against human 12/15-LOX and exhibits excellent selectivity over other related lipoxygenase and cyclooxygenase enzymes.

Table 1: Inhibitory Potency of **ML351** against 12/15-LOX

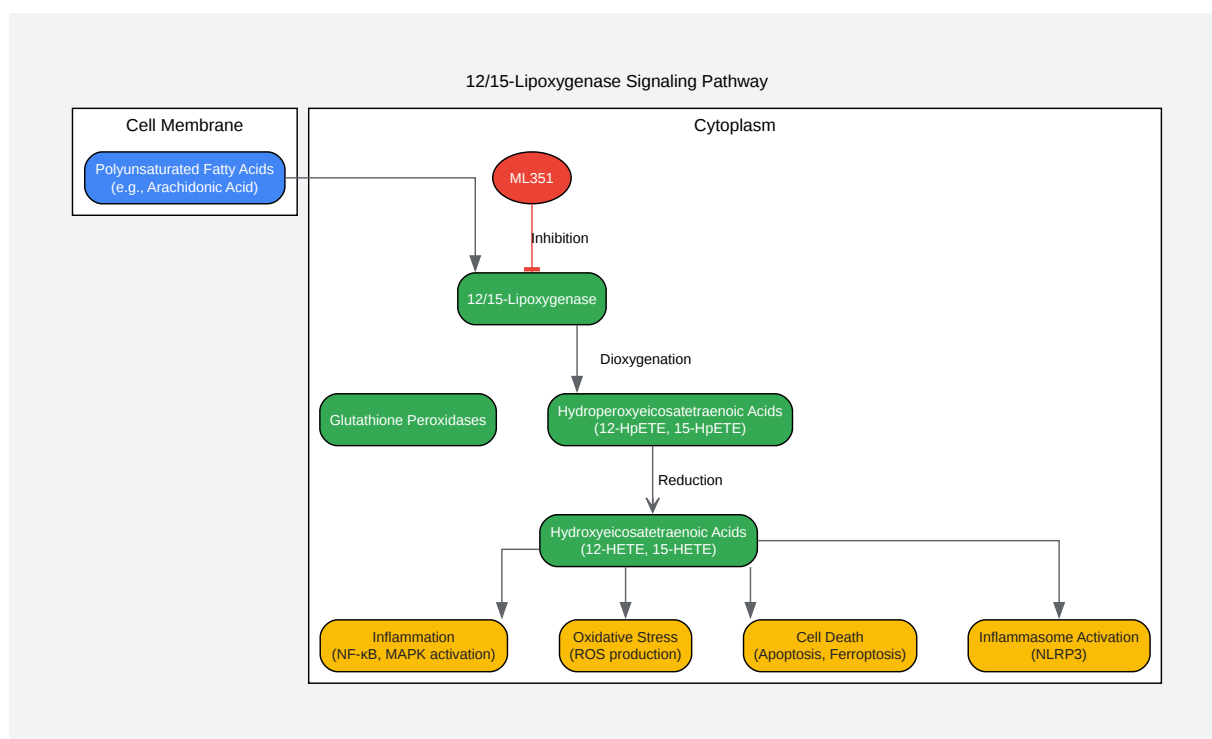
Enzyme	IC ₅₀	Reference
Human 12/15-LOX (15-LOX-1)	200 nM	[1][3][5][6]

Table 2: Selectivity of **ML351** against other LOX and COX Isozymes

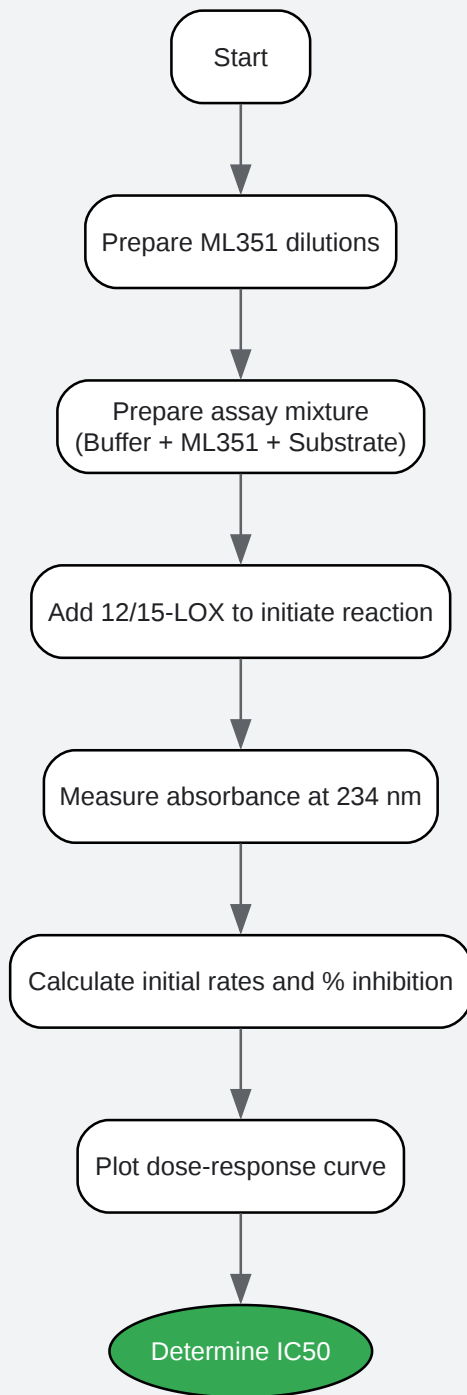
Enzyme	IC ₅₀	Selectivity Fold (vs. human 12/15-LOX)	Reference
Human 5-LOX	>50 μ M	>250	[3][5]
Human Platelet 12-LOX	>100 μ M	>500	[5]
Human 15-LOX-2	>50 μ M	>250	[3]
Ovine COX-1	<10% inhibition at 15 μ M	Not applicable	[5]
Human COX-2	<10% inhibition at 15 μ M	Not applicable	[5]

Signaling Pathways Involving 12/15-Lipoxygenase

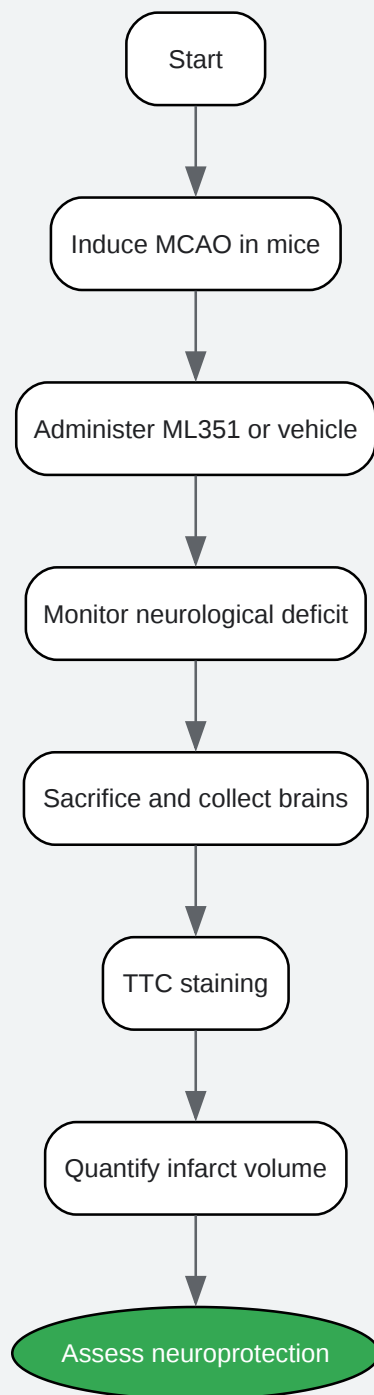
12/15-LOX is a key enzyme in the metabolism of polyunsaturated fatty acids, such as arachidonic acid and linoleic acid, leading to the production of bioactive lipid mediators. These mediators are involved in various signaling pathways that regulate inflammation, oxidative stress, and cell death.



In Vitro 12/15-LOX Inhibition Assay Workflow



In Vivo Ischemic Stroke Model Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of ML351, a Potent and Selective Inhibitor of Human 15-Lipoxygenase-1 - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. diabetesjournals.org [diabetesjournals.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. 12/15-Lipoxygenase Inhibitor, ML351 | Sigma-Aldrich [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying 12/15-Lipoxygenase Activity Using ML351]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676651#using-ml351-to-study-12-15-lipoxygenase-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com